

Navigating the Disposal of Clebopride Malate in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Clebopride malate*

Cat. No.: *B1215341*

[Get Quote](#)

For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide to the safe and compliant disposal of **clebopride malate**, a dopamine antagonist used in the study of functional gastrointestinal disorders. Adherence to these procedures is essential to protect both laboratory personnel and the environment.

Chemical and Physical Properties of Clebopride Malate

A clear understanding of the properties of **clebopride malate** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	57645-91-7	[1]
Molecular Formula	C20H24ClN3O2.C4H6O5	[2]
Molecular Weight	507.96 g/mol	[2]
Appearance	Off-white solid	[1]
Melting Point	170 °C	[1]
Solubility	Sparingly soluble in water and methanol, slightly soluble in anhydrous ethanol, practically insoluble in methylene chloride.	[2]
Storage Temperature	+5°C	[3]

Step-by-Step Disposal Protocol for Clebopride Malate

The disposal of **clebopride malate**, as with any pharmaceutical compound in a research setting, must be conducted in accordance with institutional guidelines and national regulations. [4] While **clebopride malate** is not classified as a hazardous substance according to the CLP regulation, proper waste management is still necessary to minimize environmental impact.[1]

Personal Protective Equipment (PPE)

Before handling **clebopride malate** for disposal, ensure you are wearing the appropriate PPE. [5] This includes:

- Safety glasses or goggles
- Chemical-resistant gloves
- A laboratory coat

Waste Classification and Segregation

Proper segregation of chemical waste is crucial for safe disposal.[6]

- Non-hazardous Pharmaceutical Waste: Based on available safety data, pure, uncontaminated **clebopride malate** is not classified as hazardous waste.[1] It should be disposed of in a designated container for non-hazardous pharmaceutical waste. These containers are often color-coded; for instance, blue bins are frequently used for this purpose.[6]
- Contaminated Materials: Any materials that have come into contact with **clebopride malate**, such as personal protective equipment (gloves, etc.), weighing papers, and contaminated lab consumables (pipettes, vials), should also be disposed of as non-hazardous pharmaceutical waste.[7]
- Sharps: Needles, syringes, or other sharps contaminated with **clebopride malate** must be placed in a designated sharps container.[7] These are typically red.[6]
- Hazardous Waste Mixtures: If **clebopride malate** is mixed with a substance classified as hazardous (e.g., certain solvents), the entire mixture must be treated as hazardous waste.[8] This waste should be collected in a designated hazardous waste container, often color-coded black.[6]

Packaging and Labeling

- Ensure that the waste container is properly sealed to prevent leaks or spills.
- The container must be clearly labeled with the contents, including the name "**Clebopride Malate**" and the approximate quantity.
- If mixed with other substances, all components should be listed on the label.

Storage and Collection

- Store the sealed and labeled waste container in a designated, secure area away from general laboratory traffic.

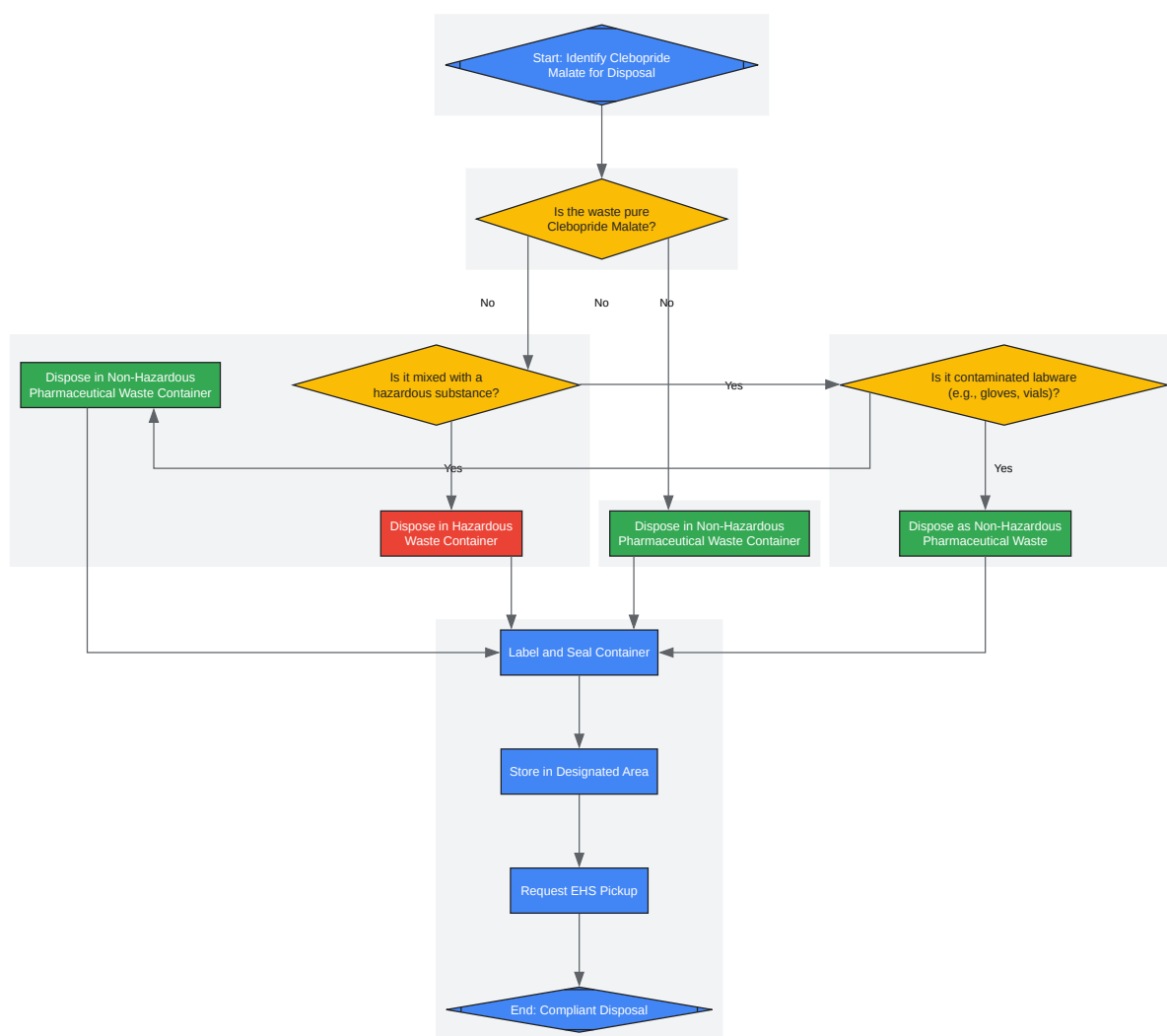
- Follow your institution's procedures for requesting a waste pickup from the Environmental Health and Safety (EHS) office or the designated waste management contractor.[8]

Final Disposal

- The final disposal of the waste will be handled by a licensed and approved waste management facility.[5]
- Do not dispose of **clebopride malate** down the drain or in the regular trash.[1][9] Although it is considered slightly hazardous to water, it should not be allowed to enter groundwater, water courses, or sewage systems.[1]

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the correct disposal path for **clebopride malate** and associated waste within a laboratory environment.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **clebopride malate** in a laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. 57645-91-7 CAS MSDS (CLEBOPRIDE MALATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. Clebopride Malate | CAS Number 57645-91-7 [klivon.com]
- 4. rxdestroyer.com [rxdestroyer.com]
- 5. pharmabeginners.com [pharmabeginners.com]
- 6. securewaste.net [securewaste.net]
- 7. easyrxcycle.com [easyrxcycle.com]
- 8. Pharmaceutical Waste | Environmental Health and Safety | University of Houston [uh.edu]
- 9. fda.gov [fda.gov]
- To cite this document: BenchChem. [Navigating the Disposal of Clebopride Malate in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215341#clebopride-malate-proper-disposal-procedures\]](https://www.benchchem.com/product/b1215341#clebopride-malate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com